

**Compound of Interest**

Compound Name: **Azomethane**  
Cat. No.: **B1219989**

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **azomethane** (CAS No. 503-28-6), a highly flammable and reactive gas.

## Chemical and Physical Properties

**Azomethane** is a colorless to pale yellow gas at standard temperature and pressure.<sup>[1]</sup> It is crucial to understand its physical properties to prevent accidents.

Property
Molecular Formula
Molecular Weight
CAS Number
Appearance
Boiling Point
Melting Point
Synonyms

## Hazard Identification and Classification

**Azomethane** is classified as an extremely flammable gas and is supplied as a gas under pressure, which may explode if heated.<sup>[2]</sup>

GHS Classification:<sup>[2]</sup>

- Flammable Gases: Category 1 (H220: Extremely flammable gas)
- Gases Under Pressure: Compressed gas (H280: Contains gas under pressure; may explode if heated)

NFPA 704 Diamond: Data for a specific NFPA 704 rating for **azomethane** is not readily available in the searched sources. A general hazard assessment is provided below.

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Caption: Workflow for the safe handling of **azomethane**.

## Emergency Procedures

### First-Aid Measures:[\[2\]](#)

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call 911.
- Skin Contact: Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Rinse with pure water for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call 911.

### Fire-Fighting Measures:[\[2\]](#)

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Extremely flammable gas. Vapors may form explosive mixtures with air. Containers may explode if heated.
- Fire-Fighting Instructions: Leaking gas fire: Do not extinguish, unless the leak can be stopped safely.[\[2\]](#) Extinguish any fire with dry chemical, carbon dioxide, or alcohol-resistant foam.

## Experimental Protocols

Detailed, replicable experimental protocols for toxicity testing or metabolic pathway analysis of **azomethane** are as follows:

### Thermal Decomposition Analysis (General Methodology):

The thermal decomposition of **azomethane** has been studied to understand its kinetics and the formation of methyl radicals.

- Sample Preparation: Pure **azomethane** is synthesized and purified, often by vacuum distillation.
- Reaction Setup: A known quantity of **azomethane** is introduced into a heated reaction vessel of a specific volume.
- Decomposition: The compound is allowed to decompose for a set period.

- 

Product Analysis: The reaction is quenched, and the product mixture is analyzed using techniques such as gas

## Signaling and Metabolic Pathways

Specific signaling or metabolic pathways for **azomethane** toxicity in biological systems are not well-documented.

```
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    Cellular_Macromolecules -> Oxidative_Stress [label=" leads to"];
    Oxidative_Stress -> Cell_Damage;
}
```

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## References

- 1. Azomethane - Wikipedia [en.wikipedia.org]
- 2. echemi.com [echemi.com]
- 3. The molecular component in the thermal decomposition of azomethane - Journal of the Chemical Society, Faraday Transactions 1: Physical Chemistry in Chemistry, 1983, 79, 103-107
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